

Isodecyl diphenyl phosphite molecular weight and formula

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Compound of Interest

Compound Name: *Isodecyl diphenyl phosphite*

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An In-Depth Technical Guide to **Isodecyl Diphenyl Phosphite**: Molecular Characteristics and Properties

Introduction

Isodecyl diphenyl phosphite (IDDP) is a prominent organophosphorus compound widely utilized as a secondary antioxidant and processing stabilizer in a variety of polymeric systems. [1][2][3] As a phosphite-based antioxidant, its primary function is to protect polymers from degradation during high-temperature processing and to maintain color stability over the product's lifespan. [2] Its applications are extensive, spanning materials such as polycarbonate, polyurethane, ABS resins, and PVC, making it a compound of interest for materials scientists and professionals involved in the development of stabilized polymer-based products. [1][3][4] This guide provides a detailed examination of the fundamental molecular and chemical properties of **isodecyl diphenyl phosphite**, offering a core reference for researchers and scientists.

Chemical Identity and Nomenclature

For precise identification in research and regulatory contexts, **isodecyl diphenyl phosphite** is cataloged under several identifiers:

- Common Names: **Isodecyl diphenyl phosphite**, Diphenyl isodecyl phosphite (DPDP) [1][5] [6]

- CAS Registry Number: 26544-23-0[1][2][3][5][6][7]
- IUPAC Name: 8-methylnonyl diphenyl phosphite[5]
- Synonyms: Weston DPDP, Phosphorous acid, isodecyl diphenyl ester[5][6]

The unique CAS number ensures unambiguous identification in chemical databases and literature.

Molecular Formula and Structure

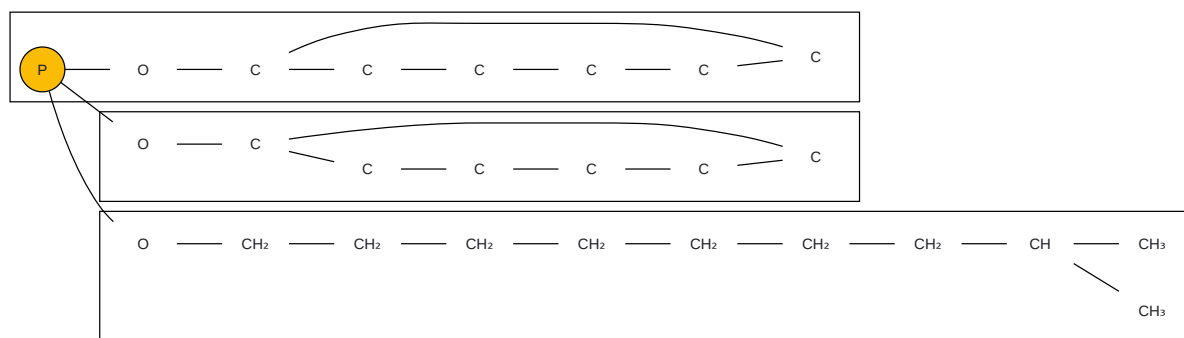
The molecular composition of **isodecyl diphenyl phosphite** is precisely defined by its chemical formula.

Molecular Formula: $C_{22}H_{31}O_3P$ [1][3][5][6][7]

This formula indicates that each molecule is composed of:

- 22 Carbon (C) atoms
- 31 Hydrogen (H) atoms
- 3 Oxygen (O) atoms
- 1 Phosphorus (P) atom

The structure consists of a central phosphorus atom bonded to three oxygen atoms, forming a phosphite ester. Two of the oxygen atoms are connected to phenyl groups (C_6H_5), and the third is attached to a branched, ten-carbon isodecyl group ($C_{10}H_{21}$). The specific isomer denoted by the IUPAC name "8-methylnonyl diphenyl phosphite" clarifies the structure of the alkyl chain.



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Caption: Molecular structure of 8-methylnonyl diphenyl phosphite.

Molecular Weight and Physicochemical Properties

The molecular weight and physical properties of **isodecyl diphenyl phosphite** are crucial for its application and handling. The calculated molecular weight is approximately 374.45 g/mol .^[1]^[4]^[7] The US National Institutes of Health's PubChem database lists a molecular weight of 374.5 g/mol .^[5] These values are foundational for stoichiometric calculations in experimental and industrial settings.

The key physicochemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₂ H ₃₁ O ₃ P	[1][5][7]
Molecular Weight	374.45 g/mol	[1][4][7]
CAS Number	26544-23-0	[1][5][7]
Appearance	Colorless to light yellow transparent liquid	[1][8]
Melting Point	18 °C	[1][4]
Boiling Point	170 °C	[1][4]
Density	1.03 g/mL (at 25 °C)	[1][4]
Solubility	Soluble in most organic solvents; insoluble in water	[1][4]

Mechanism of Action and Applications

Isodecyl diphenyl phosphite functions as a hydroperoxide decomposer, a critical role for a secondary antioxidant. During polymer processing or aging, exposure to heat and oxygen generates hydroperoxides (ROOH), which are unstable precursors to radicals that accelerate polymer degradation. IDDP intervenes by reducing these hydroperoxides to stable alcohols, in which the phosphite ester is itself oxidized to a phosphate ester. This process prevents the chain-reaction of auto-oxidation, thereby preserving the polymer's mechanical properties and preventing discoloration.

This stabilizing function makes IDDP invaluable in:

- **Polymer Processing:** It protects polymers from thermal degradation during high-temperature extrusion, molding, and other processing steps.[2]
- **Color Stability:** It is widely used as a color stabilizer, particularly in clear or light-colored plastics like polycarbonate and in coatings, to prevent yellowing.[3]
- **PVC Stabilization:** It often serves as an auxiliary or secondary stabilizer in PVC formulations to enhance thermal stability and color consistency.[2][3]

Conclusion

Isodecyl diphenyl phosphite is a well-characterized chemical compound with a defined molecular formula of $C_{22}H_{31}O_3P$ and a molecular weight of approximately 374.45 g/mol. Its chemical structure, featuring a phosphite core with both aromatic (diphenyl) and aliphatic (isodecyl) ester groups, dictates its efficacy as a secondary antioxidant and stabilizer. For researchers and professionals in drug development and materials science, a thorough understanding of these core molecular properties is essential for leveraging its stabilizing capabilities in the formulation and manufacturing of high-performance materials.

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